

Essential Safety and Disposal Procedures for Damascenine

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Compound of Interest

Compound Name: **Damascenine**

Cat. No.: **B1214179**

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Disclaimer: A specific Safety Data Sheet (SDS) for **Damascenine** could not be located. The following guidance is based on the chemical properties of **Damascenine**, general safety protocols for handling alkaloids, and information from the Safety Data Sheet of a structurally similar compound, Methyl 2-(methylamino)benzoate. These procedures should be supplemented by a thorough review of your institution's specific chemical hygiene and disposal plans. Always consult with your Environmental Health and Safety (EHS) department for final guidance.

Damascenine is an alkaloid found in the plant *Nigella damascena*.^[1] As with any laboratory chemical, understanding its properties is the first step toward safe handling and disposal.

Chemical and Physical Properties of Damascenine

Property	Value
Molecular Formula	C ₁₀ H ₁₃ NO ₃ ^[2]
Molecular Weight	195.21 g/mol ^[2]
IUPAC Name	methyl 3-methoxy-2-(methylamino)benzoate ^[2]
CAS Number	483-64-7 ^[2]
Melting Point	23.00 to 24.00 °C @ 760.00 mm Hg ^[3]
Boiling Point	156.00 to 157.00 °C @ 17.00 mm Hg ^[3]
Flash Point	253.00 °F (122.80 °C) (estimated) ^[3]

Hazard Profile and Safety Precautions

While a specific hazard profile for **Damascenine** is not available, the Safety Data Sheet for the structurally similar Methyl 2-(methylamino)benzoate indicates that it can cause skin and serious eye irritation, and may cause respiratory irritation.^[4] Therefore, it is prudent to handle **Damascenine** with the following precautions:

- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles.^[4]
 - Hand Protection: Wear protective gloves.^[4]
 - Skin and Body Protection: Wear a lab coat and long-sleeved clothing.^[4]
- Handling:
 - Use in a well-ventilated area.^[5]
 - Avoid breathing dust, fumes, gas, mist, vapors, or spray.^[5]
 - Wash hands thoroughly after handling.^[5]
 - Avoid contact with skin and eyes.^[4]

Proper Disposal Procedures for Damascenine

The following step-by-step protocol outlines the recommended disposal procedures for **Damascenine**, based on general guidelines for alkaloid and chemical waste.

Experimental Protocols for Disposal

1. Waste Identification and Segregation:

- Solid **Damascenine** Waste: Place unused or expired solid **Damascenine** into a clearly labeled hazardous waste container.
- Contaminated Materials: Any materials that have come into contact with **Damascenine**, such as gloves, weighing paper, and pipette tips, should be considered contaminated and

disposed of as hazardous waste.

- Solutions Containing **Damascenine**: Collect liquid waste containing **Damascenine** in a dedicated, sealed, and properly labeled hazardous waste container. Do not mix with other waste streams unless explicitly instructed to do so by your EHS department.

2. Waste Container Labeling:

- All waste containers must be clearly labeled with the words "Hazardous Waste."
- The label must include the full chemical name: "**Damascenine**" or "methyl 3-methoxy-2-(methylamino)benzoate."
- Indicate the approximate concentration and quantity of the waste.
- Include the date of accumulation and the name of the responsible researcher or lab.

3. Storage of Waste:

- Store hazardous waste containers in a designated, secure, and well-ventilated area, away from incompatible materials.
- Keep containers tightly closed to prevent spills or the release of vapors.

4. Final Disposal:

- Do not dispose of **Damascenine** down the drain or in the regular trash.
- Arrange for the collection and disposal of the hazardous waste through your institution's EHS department or a licensed chemical waste disposal company.[\[6\]](#)

Spill Response

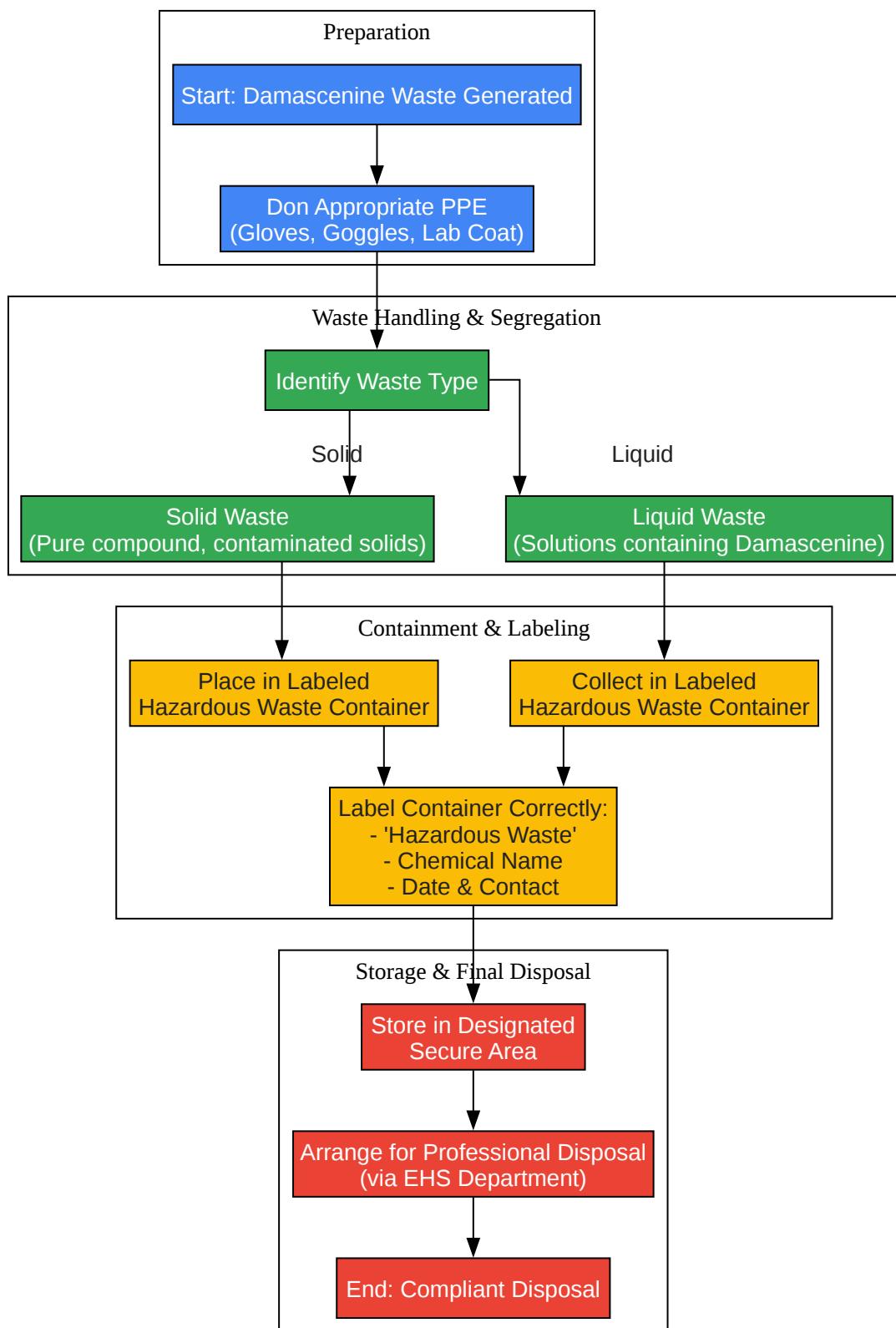
In the event of a spill, follow these general procedures:

- Minor Spills:
 - Evacuate the immediate area.

- Wear appropriate PPE.
- Contain the spill using an inert absorbent material (e.g., sand, vermiculite).
- Collect the absorbed material into a labeled hazardous waste container.
- Clean the spill area with a suitable solvent, and collect the cleaning materials as hazardous waste.
- Major Spills:
 - Evacuate the laboratory and alert others in the vicinity.
 - Contact your institution's emergency response team and EHS department immediately.

Damascenine Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **Damascenine**.

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Caption: Logical workflow for the safe and compliant disposal of **Damascenine**.

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